

Application Notes and Protocol: Qualitative Analysis of Strontium Chloride via Flame Test

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Compound of Interest

Compound Name: *Strontium;chloride*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The flame test is a well-established qualitative analysis technique used to identify the presence of certain metal ions in a sample.^{[1][2]} The principle is based on atomic emission spectroscopy. When a sample containing metal ions is introduced into a high-temperature flame, the heat excites the electrons within the metal atoms to higher, unstable energy levels.^{[1][3]} As these excited electrons return to their ground state, they release the absorbed energy in the form of light.^{[1][3]} The wavelength of the emitted light is characteristic of the specific element, resulting in a distinct flame color that can be used for identification.^{[3][4]} This protocol provides a detailed procedure for the qualitative detection of strontium using strontium chloride (SrCl_2) as the analyte. Strontium compounds impart a characteristic crimson to scarlet red color to the flame.^{[5][6]}

Safety Precautions

All laboratory work should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE) must be worn at all times.

- Personal Protective Equipment: Wear safety goggles or a face shield, a lab coat, and gloves. ^{[7][8]} Ensure that loose clothing is secured and long hair is tied back to prevent contact with the flame.^{[9][10]}

- Chemical Hazards:
 - Strontium Chloride (SrCl₂): Can cause serious eye damage and is a skin and respiratory irritant.[\[9\]](#) Avoid inhalation of dust and direct contact with skin and eyes.
 - Concentrated Hydrochloric Acid (HCl): Corrosive and causes severe skin burns and eye damage. Use only in a chemical fume hood.
- Flame Hazards: Keep flammable materials away from the Bunsen burner.[\[7\]](#)[\[11\]](#) Never leave a lit burner unattended.[\[10\]](#) Have a fire extinguisher readily accessible. Ensure the gas valve is turned off completely when the experiment is finished.[\[10\]](#)

Experimental Protocol

This protocol details the standard procedure for performing a flame test on a solid sample of strontium chloride using a wire loop.

Materials and Equipment

- Bunsen burner
- Platinum or Nichrome wire loop[\[1\]](#)[\[3\]](#)
- Wash bottle with distilled water
- Spot plate or watch glass
- Spatula
- Cobalt blue glass (optional, for observing mixed samples)[\[1\]](#)

Reagents

- Strontium Chloride (SrCl₂), solid
- Concentrated Hydrochloric Acid (HCl)
- Distilled water

Procedure

- Prepare the Workspace: Ensure the work area around the Bunsen burner is clear of all flammable and unnecessary materials.[11]
- Light the Bunsen Burner: Light the Bunsen burner and adjust the collar to produce a hot, non-luminous blue flame.[3][9]
- Clean the Wire Loop: This is a critical step to prevent contamination. Dip the platinum or nichrome wire loop into concentrated hydrochloric acid, then heat it in the hottest part of the flame until no color is imparted to the flame.[1][3] The acid helps to remove any residual contaminants by converting them into volatile chlorides. Repeat this cleaning process until the wire does not produce any significant color.[3]
- Prepare the Sample: Place a small amount of the solid strontium chloride powder onto a clean, dry watch glass.[12]
- Introduce Sample to Flame: Moisten the clean loop with a small amount of concentrated HCl and then dip the moistened loop into the strontium chloride sample, ensuring a small amount of the solid adheres to the loop.[4][13]
- Observe the Flame Color: Carefully introduce the end of the wire loop with the sample into the edge of the Bunsen burner flame.[9]
- Record Observations: Observe the color of the flame produced. The presence of strontium is indicated by a crimson to scarlet red flame.[6] The observation should be made promptly as the color may be fleeting.[2]
- Final Cleaning: Clean the wire loop thoroughly as described in step 3 before storing it or using it for another sample.

Data Presentation

The flame test provides qualitative data based on the observed color. For reference and comparison, the characteristic flame colors and approximate emission wavelengths for strontium and other common metal ions are summarized below.

Cation	Compound Example	Characteristic Flame Color	Approx. Wavelength (nm)
Strontium (Sr^{2+})	**Strontium Chloride (SrCl_2) **	Crimson / Scarlet Red	620 - 750[5]
Lithium (Li^+)	Lithium Chloride (LiCl)	Red / Carmine	671
Sodium (Na^+)	Sodium Chloride (NaCl)	Intense Yellow / Orange	589[14]
Potassium (K^+)	Potassium Chloride (KCl)	Lilac / Pale Violet	760[14]
Calcium (Ca^{2+})	Calcium Chloride (CaCl_2)	Orange-Red	622
Barium (Ba^{2+})	Barium Chloride (BaCl_2)	Pale / Apple Green	554
Copper (Cu^{2+})	Copper(II) Chloride (CuCl_2)	Blue-Green	~515[15]

Interpretation and Limitations

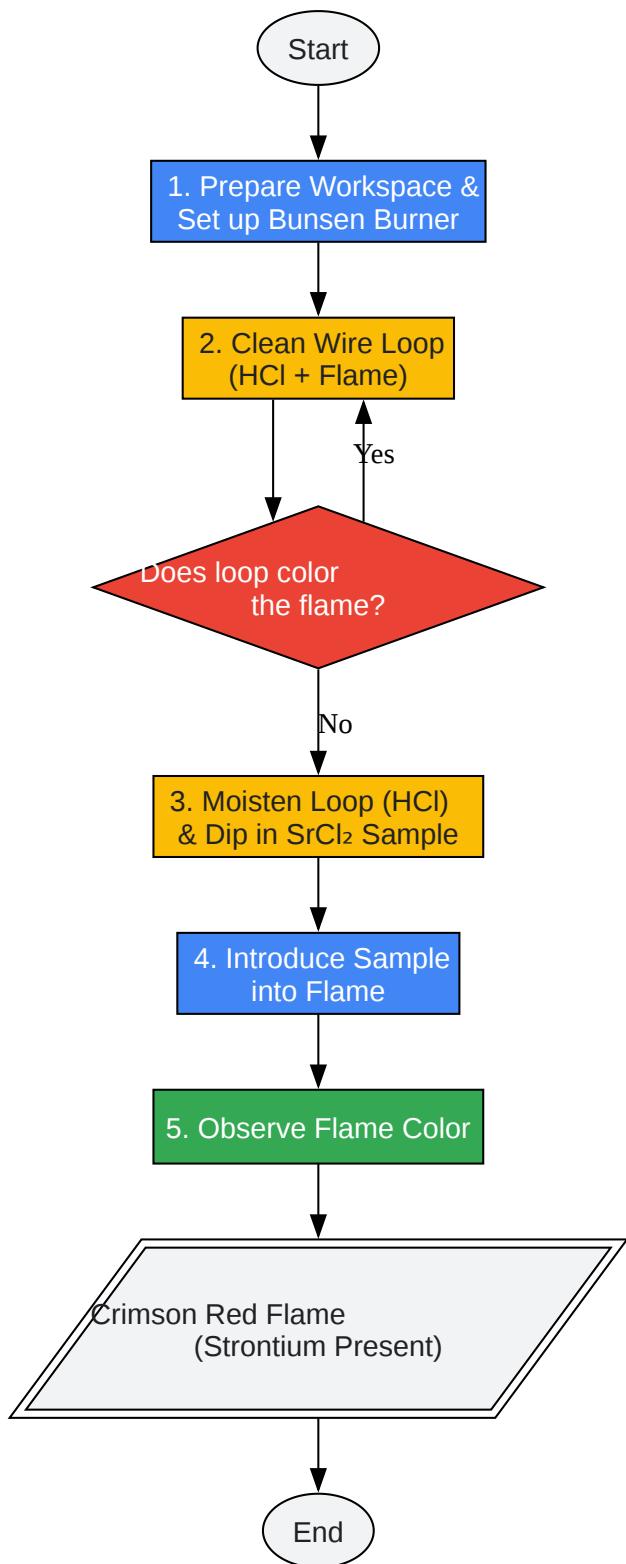
- Positive Result: A distinct and persistent crimson or scarlet red flame confirms the presence of the strontium cation.[12]
- Limitations: The flame test is a preliminary, qualitative test and has several limitations.
 - Low Sensitivity: The test may not detect very low concentrations of ions.[1]
 - Interferences: The presence of other ions can interfere with the result. Sodium is a common contaminant and produces a very intense yellow flame that can mask other colors.[1][6] If a sodium impurity is suspected, the flame may be viewed through a cobalt blue glass, which absorbs the yellow light, making the colors from other ions more visible.[1][16]
 - Subjectivity: Color perception can vary between individuals, introducing a degree of subjectivity to the results.[3]

For quantitative analysis or more definitive identification, instrumental methods such as flame photometry or atomic absorption spectroscopy are required.[17]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the flame test procedure for strontium chloride.

Workflow for Strontium Chloride Flame Test

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Caption: Logical workflow for the qualitative analysis of Strontium via flame test.

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